

Application Notes and Protocols: Desmethyl Erlotinib-d4-1

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Compound of Interest

Compound Name: Desmethyl Erlotinib-d4-1

Cat. No.: B15622674

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidance on the proper handling, storage, and utilization of **Desmethyl Erlotinib-d4-1**, a deuterated analog of the active metabolite of Erlotinib. Adherence to these protocols is crucial for ensuring the integrity of the compound and the reproducibility of experimental results.

Introduction

Desmethyl Erlotinib-d4-1 is the deuterium-labeled form of Desmethyl Erlotinib (also known as OSI-420), which is a primary and pharmacologically active metabolite of Erlotinib.[1] Erlotinib is a potent inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase, a key target in cancer therapy.[2] Due to its isotopic labeling, **Desmethyl Erlotinib-d4-1** serves as an ideal internal standard for quantitative bioanalytical assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), used in pharmacokinetic and drug metabolism studies.[3][4]

Physicochemical Properties

A summary of the key physicochemical properties of **Desmethyl Erlotinib-d4-1** is presented in the table below.

Property	Value	Source
Chemical Formula	C ₂₁ H ₁₇ D ₄ N ₃ O ₄	[5]
Molecular Weight	383.43 g/mol	[5]
CAS Number	1216420-11-9	[4]
Appearance	Crystalline solid	[6]
Purity	≥98%	[6]

Handling and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Desmethyl Erlotinib-d4-1** is not readily available, the handling precautions for its non-deuterated analog, Desmethyl Erlotinib, and the parent compound, Erlotinib, should be followed.

General Handling:

- Handle in a well-ventilated area, preferably in a fume hood.
- Avoid inhalation of dust, and contact with skin, eyes, and clothing.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.

Spill and Disposal:

- In case of a spill, avoid generating dust. Moisten the spilled material with a suitable solvent (e.g., ethanol) and carefully scoop it into a sealed container for disposal.
- Dispose of waste in accordance with local, state, and federal regulations.

Storage and Stability

Proper storage is critical to maintain the stability and integrity of **Desmethyl Erlotinib-d4-1**.

Condition	Duration	Recommendation
Solid Form	Long-term (≥ 4 years)	Store at -20°C . [6]
Stock Solution	Up to 6 months	Aliquot and store at -80°C . [1] [7]
Up to 1 month	Aliquot and store at -20°C . [1] [7]	
Aqueous Solution	Not recommended for > 1 day	Prepare fresh for each use. [6]

Key Recommendations:

- Avoid repeated freeze-thaw cycles of stock solutions.
- Protect from light and moisture.

Experimental Protocols

Preparation of Stock Solutions

Desmethyl Erlotinib-d4-1 is soluble in various organic solvents. The choice of solvent will depend on the specific experimental requirements.

Solvent	Solubility
Dimethylformamide (DMF)	50 mg/mL
Dimethyl sulfoxide (DMSO)	25 mg/mL
Ethanol	0.25 mg/mL

Protocol for a 10 mM DMSO Stock Solution:

- Accurately weigh the required amount of **Desmethyl Erlotinib-d4-1** solid.
- Add the appropriate volume of high-purity DMSO to achieve a 10 mM concentration.
- Vortex or sonicate briefly to ensure complete dissolution.

- Aliquot the stock solution into smaller volumes in tightly sealed vials.
- Store the aliquots at -20°C or -80°C.

Preparation of Working Solutions for In Vivo Studies

For in vivo experiments, **Desmethyl Erlotinib-d4-1** needs to be formulated in a vehicle suitable for administration to animals. Below are examples of commonly used formulations. It is recommended to prepare these formulations fresh on the day of use.[\[1\]](#)

Formulation Vehicle	Protocol
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	1. Start with a DMSO stock solution. 2. Sequentially add PEG300, Tween-80, and saline, mixing thoroughly after each addition. [7]
10% DMSO, 90% (20% SBE-β-CD in Saline)	1. Prepare a 20% solution of sulfobutylether-β-cyclodextrin (SBE-β-CD) in saline. 2. Add the DMSO stock solution to the SBE-β-CD solution and mix well. [7]
Suspension in 0.5% CMC-Na	1. Prepare a 0.5% solution of sodium carboxymethyl cellulose (CMC-Na) in deionized water. 2. Add the solid Desmethyl Erlotinib-d4-1 to the CMC-Na solution and mix to form a uniform suspension. [8]

Application as an Internal Standard in LC-MS/MS

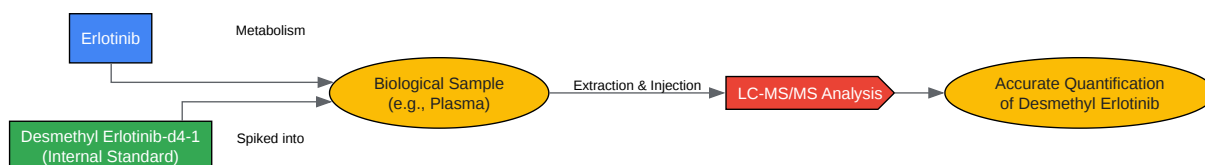
Desmethyl Erlotinib-d4-1 is primarily used as an internal standard for the quantification of Desmethyl Erlotinib in biological matrices.

Protocol Outline for Plasma Sample Analysis:

- Sample Preparation:
 - Thaw plasma samples on ice.

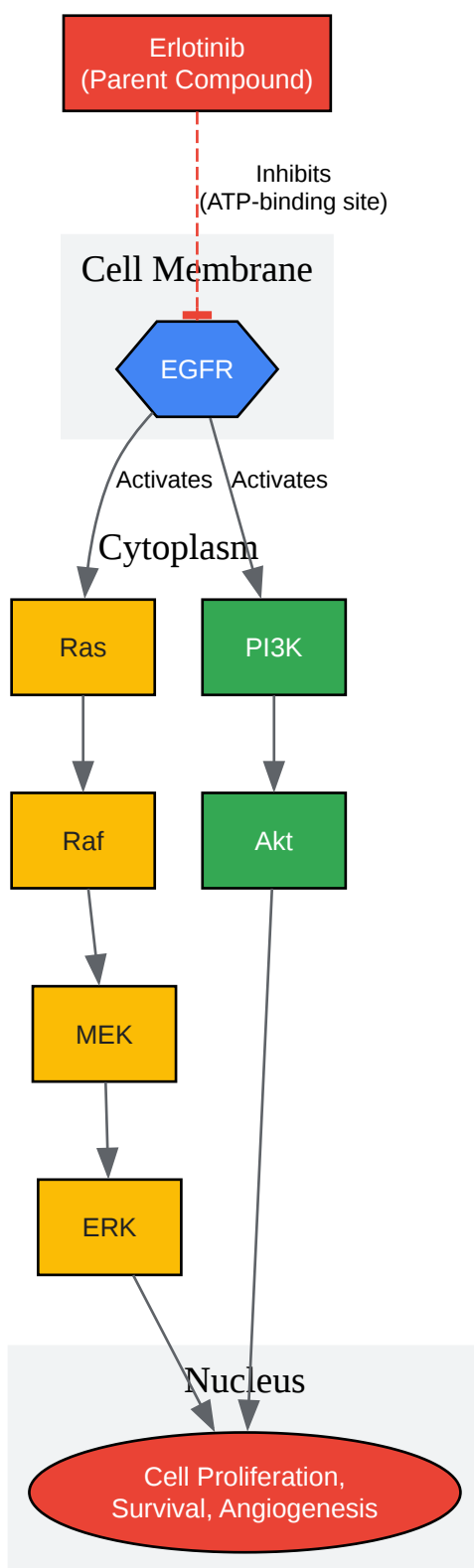
- To a 100 µL aliquot of plasma, add a known amount of **Desmethyl Erlotinib-d4-1** working solution (e.g., 10 µL of a 100 ng/mL solution).
- Perform protein precipitation by adding a sufficient volume of a cold organic solvent (e.g., acetonitrile or methanol).
- Vortex vigorously and then centrifuge at high speed to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable mobile phase for injection.
- LC-MS/MS Analysis:
 - Inject the reconstituted sample onto a suitable C18 analytical column.
 - Use a gradient elution with a mobile phase typically consisting of an aqueous component (e.g., ammonium acetate or formic acid in water) and an organic component (e.g., acetonitrile or methanol).[3]
 - Set the mass spectrometer to monitor the specific precursor-to-product ion transitions for both Desmethyl Erlotinib and **Desmethyl Erlotinib-d4-1** in multiple reaction monitoring (MRM) mode.

Visualizations



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Caption: Workflow for the use of **Desmethyl Erlotinib-d4-1** as an internal standard.



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Caption: Simplified EGFR signaling pathway inhibited by Erlotinib.

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